

An In-depth Technical Guide to 1-Hexyl-3-methylimidazolium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Hexyl-3-methylimidazolium
Bromide*

Cat. No.: *B127071*

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CAS Number: 85100-78-3

Synonyms: [HMIM]Br, C₆mimBr

Executive Summary

1-Hexyl-3-methylimidazolium bromide is an ionic liquid (IL) that has emerged as a significant compound in various scientific and industrial fields.[1] Characterized by its unique set of properties, including low vapor pressure, high thermal stability, and excellent ionic conductivity, it serves as a versatile alternative to traditional volatile organic solvents.[1] This technical guide provides a comprehensive overview of its physicochemical properties, synthesis protocols, key applications, and safety considerations. It is intended for researchers, scientists, and professionals in drug development and chemical engineering who are interested in leveraging the capabilities of this ionic liquid in their work. Key applications include its use as a medium in green chemistry, an electrolyte in electrochemical devices, a catalyst in organic synthesis, and an agent in separation processes.[2][3]

Physicochemical Properties

1-Hexyl-3-methylimidazolium bromide is a viscous liquid under standard conditions, with its appearance described as colorless to pale yellow or even red to green.[1][3][4] Its properties are largely defined by the interplay between the imidazolium cation and the bromide anion. A summary of its key quantitative data is presented below.

Table 1: Physicochemical Data for **1-Hexyl-3-methylimidazolium Bromide**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₉ BrN ₂	[1][5]
Molecular Weight	247.18 g/mol	[1][5]
Melting Point	-15 °C	[6]
Boiling Point	395 °C (at 6 mmHg)	[1][3]
Density	1.271 g/cm ³ (at 26 °C) 1.23 g/cm ³	[6] [3]
Viscosity	3822 cP (at 25 °C)	[6]
Ionic Conductivity	0.051 mS/cm (at 20 °C)	[6]
Refractive Index (n _{20D})	1.53 - 1.536	[1][3]
Purity	≥98% to >99%	[1][4]

Synthesis and Characterization

The most common synthesis route for **1-hexyl-3-methylimidazolium bromide** involves the quaternization of 1-methylimidazole with 1-bromohexane.[7] Microwave-assisted synthesis has been shown to significantly reduce reaction times while achieving high yields.[7][8]

Experimental Protocol: Microwave-Assisted Synthesis

This protocol outlines a typical microwave-assisted synthesis for producing high-purity **1-hexyl-3-methylimidazolium bromide**.

Materials:

- 1-methylimidazole (0.05 mol)
- 1-bromohexane (0.055 mol, 1.1 molar equivalents)
- Microwave reactor

- Round-bottom flask
- Rotary evaporator
- Ethyl acetate
- Dichloromethane

Procedure:

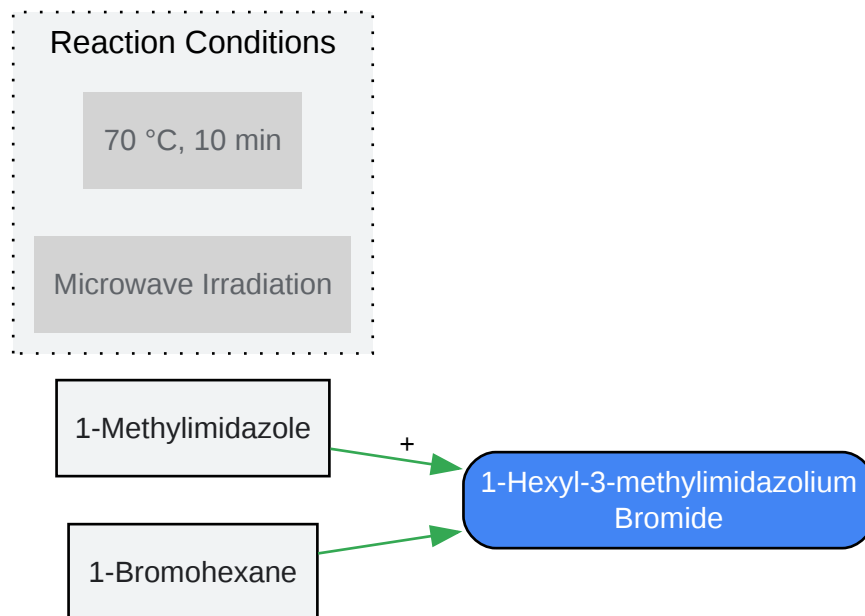
- **Reactant Charging:** In a designated microwave reactor vessel, combine 1-methylimidazole and 1-bromohexane. The typical molar ratio is approximately 1:1.1 of imidazole to halide.[7]
- **Microwave Irradiation:** Seal the vessel and place it in the microwave reactor. Set the reaction temperature to 70 °C and the reaction time to 10 minutes.[7]
- **Reaction Monitoring:** Monitor the reaction progress. The formation of a viscous liquid indicates the product is being formed. Yields for this method are typically reported to be above 90%.[7]
- **Purification:** After the reaction is complete and the mixture has cooled, the crude product is washed multiple times with a non-polar solvent like ethyl acetate to remove unreacted starting materials.
- **Solvent Removal:** The purified ionic liquid is then placed on a rotary evaporator to remove any residual solvent under reduced pressure.
- **Drying:** For applications requiring anhydrous conditions, the ionic liquid should be further dried under a high vacuum at an elevated temperature (e.g., 70-80 °C) for several hours.[9]

Characterization

The structural integrity and purity of the synthesized **1-hexyl-3-methylimidazolium bromide** are typically confirmed using standard analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are used to confirm the molecular structure. The characteristic peaks of the imidazolium ring protons and the hexyl chain protons can be identified and integrated.[8][10]

- Infrared (IR) Spectroscopy: FTIR spectroscopy is used to identify the functional groups present in the molecule. The spectra show characteristic peaks for C-H stretching of the alkyl chain and the imidazolium ring.[8][11]
- Thermogravimetric Analysis (TGA): TGA is employed to determine the thermal stability and decomposition temperature of the ionic liquid.[12]



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Diagram 1: Synthesis pathway of **1-hexyl-3-methylimidazolium bromide**.

Key Applications

The distinct properties of **1-hexyl-3-methylimidazolium bromide** make it a valuable compound in a multitude of applications, ranging from sustainable chemistry to advanced materials science.

Green Chemistry and Catalysis

As an ionic liquid, [HMIM]Br is a prime candidate for replacing volatile organic compounds (VOCs) in chemical reactions, thereby reducing environmental impact.[1][2] Its non-volatile nature and excellent thermal stability allow it to serve as a robust reaction medium. It has been shown to be effective in facilitating organic syntheses by stabilizing reactive intermediates.[3]

Electrochemistry

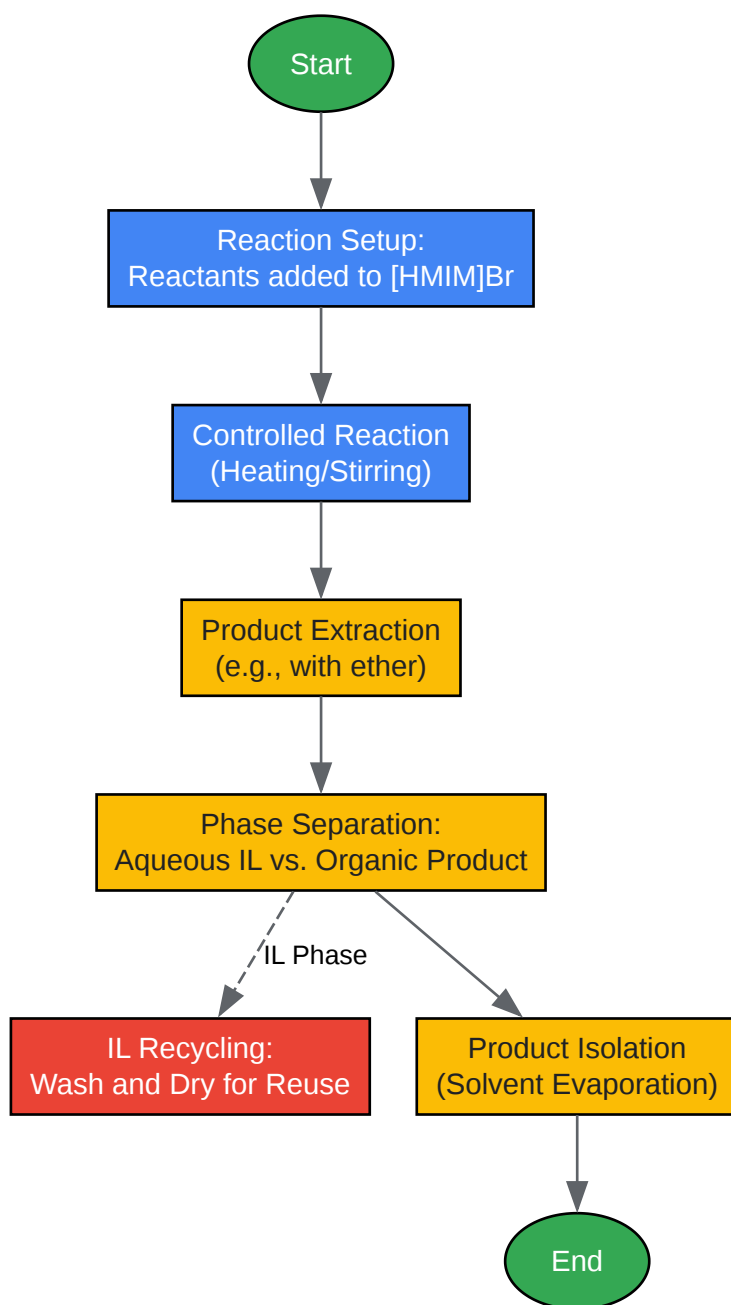
With high ionic conductivity and a wide electrochemical window, [HMIM]Br is utilized as an electrolyte in energy storage devices.^[1] Its application is prominent in the development of next-generation batteries and supercapacitors, where it can enhance energy storage efficiency and operational stability compared to conventional electrolytes.^{[1][2][3]}

Separation Processes

The ability of [HMIM]Br to dissolve a wide array of organic and inorganic materials makes it highly useful in separation science.^[1] It is employed in liquid-liquid extraction and chromatography for the efficient separation and recovery of valuable compounds in the pharmaceutical and chemical industries.^{[2][3]}

Antimicrobial Activity

[HMIM]Br exhibits antimicrobial properties and has been studied for its environmental impact, including its toxicity to aquatic organisms.^{[13][14]} This activity opens up potential applications in the development of antimicrobial coatings and treatments.

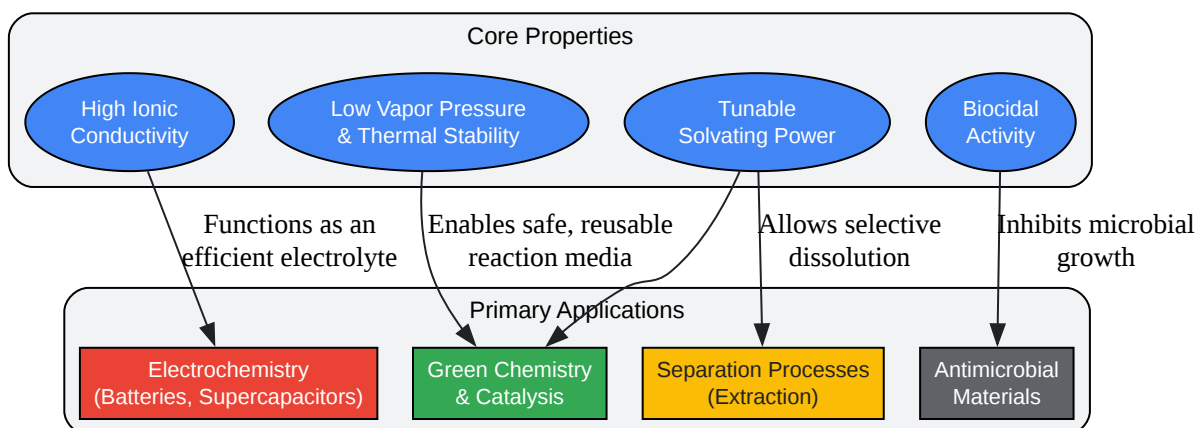


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Diagram 2: General workflow for a reaction using [HMIM]Br as a solvent.

Logical Relationships: Properties to Applications

The utility of **1-hexyl-3-methylimidazolium bromide** is a direct consequence of its fundamental physicochemical properties. The diagram below illustrates the logical connections between its core characteristics and its primary fields of application.



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Diagram 3: Relationship between properties and applications of [HMIM]Br.

Safety and Handling

While offering benefits over traditional solvents, **1-hexyl-3-methylimidazolium bromide** is not without hazards and must be handled with appropriate care.

- Health Hazards: The compound is irritating to the eyes, skin, and respiratory system.[15] Inhalation may cause respiratory tract irritation, and ingestion can lead to gastrointestinal issues.[15] Direct contact should be avoided.
- Personal Protective Equipment (PPE): When handling this substance, wear suitable protective clothing, gloves, and eye/face protection (safety glasses or goggles).[4][15] Work should be conducted in a well-ventilated area or under a fume hood.
- First Aid Measures:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[15]
 - Skin: Wash off with soap and plenty of water.[4]
 - Inhalation: Move the person to fresh air.[15]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[15] In all cases of significant exposure or if symptoms persist, seek medical attention.[4][15]
- Environmental Impact: **1-Hexyl-3-methylimidazolium bromide** is known to be toxic to various aquatic organisms, including freshwater algae and plankton.[13][14] Therefore, it should not be released into the environment. All waste should be handled and disposed of in accordance with local, state, and federal regulations.

Conclusion

1-Hexyl-3-methylimidazolium bromide (CAS 85100-78-3) is a highly versatile ionic liquid with a compelling profile for researchers and industry professionals. Its combination of thermal stability, ionic conductivity, and unique solvating power underpins its growing use in green chemistry, electrochemistry, and advanced material applications. While its synthesis is straightforward, proper handling and safety precautions are essential due to its irritant nature and environmental toxicity. As research continues, the range of applications for this and similar ionic liquids is expected to expand, further cementing their role in the development of sustainable and efficient technologies.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Hexyl-3-methylimidazolium Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127071#1-hexyl-3-methylimidazolium-bromide-cas-number-85100-78-3>]

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